

A Comparative Performance Analysis of the MRV-03 Pressure Relief Valve

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Compound of Interest

Compound Name: MRV03-068

Cat. No.: B14752382

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For researchers, scientists, and professionals in drug development, precision and reliability in fluid handling are paramount. Pressure relief valves are critical components in ensuring system integrity and consistent performance. This guide provides an objective comparison of the MRV-03 modular pressure relief valve against key competitors in the market: the Yuken MB series, Bosch Rexroth's ZDR 6, and the Eaton Vickers DGMR-3. The comparison is based on publicly available specifications and standard industry testing protocols.

Quantitative Performance Comparison

The following tables summarize the key performance specifications of the MRV-03 and its competitors. This data has been compiled from manufacturer datasheets and product specifications. It is important to note that testing conditions may vary between manufacturers.

Table 1: General Specifications

Parameter	MRV-03	Yuken MB Series (MBA-03/MBB-03/MBW-03)	Bosch Rexroth ZDR 6	Eaton Vickers DGMR-3
Valve Size	NG6 (CETOP 3, D03)	NG6 (CETOP 3, D03)	NG6 (CETOP 3, D03)	NG6 (CETOP 3, D03)
Mounting Pattern	ISO 4401-03-02	ISO 4401-03-02	ISO 4401-03-02	ISO 4401-03-02
Weight	Approx. 1.5 kg	Approx. 1.4 kg	Approx. 1.4 kg	Approx. 1.3 kg

Table 2: Performance Specifications

Parameter	MRV-03	Yuken MB Series (MBA-03/MBB-03/MBW-03)	Bosch Rexroth ZDR 6	Eaton Vickers DGMR-3
Max. Operating Pressure	250 bar (3625 psi)	250 bar (3625 psi)[1]	315 bar (4568 psi)	350 bar (5000 psi)
Max. Flow Rate	60 L/min (15.8 GPM)	70 L/min (18.5 GPM)[1]	80 L/min (21.1 GPM)	60 L/min (16 GPM)[2]
Pressure Adjustment Range	Up to 250 bar (in ranges)	Up to 250 bar (in ranges)[1]	Up to 315 bar (in ranges)	Up to 345 bar (in ranges)

Experimental Protocols

The performance of pressure relief valves is typically evaluated through a series of standardized tests. While specific experimental data comparing the MRV-03 and its competitors is not publicly available from a single, independent source, the following outlines the general methodologies for key performance assessments based on industry standards.

Pressure Override Test

Objective: To determine the pressure increase required to pass the full flow rate through the valve after it begins to open (cracking pressure). A lower pressure override indicates higher efficiency.

Methodology:

- The valve is installed in a hydraulic circuit with a variable flow source and a pressure transducer at the valve's inlet.
- The valve's cracking pressure (the pressure at which it just begins to open) is set and recorded.
- The flow rate through the system is gradually increased to the valve's maximum rated flow.
- The pressure at the inlet is continuously monitored and recorded.
- Pressure override is calculated as the difference between the pressure at maximum flow and the cracking pressure.

Response Time Test

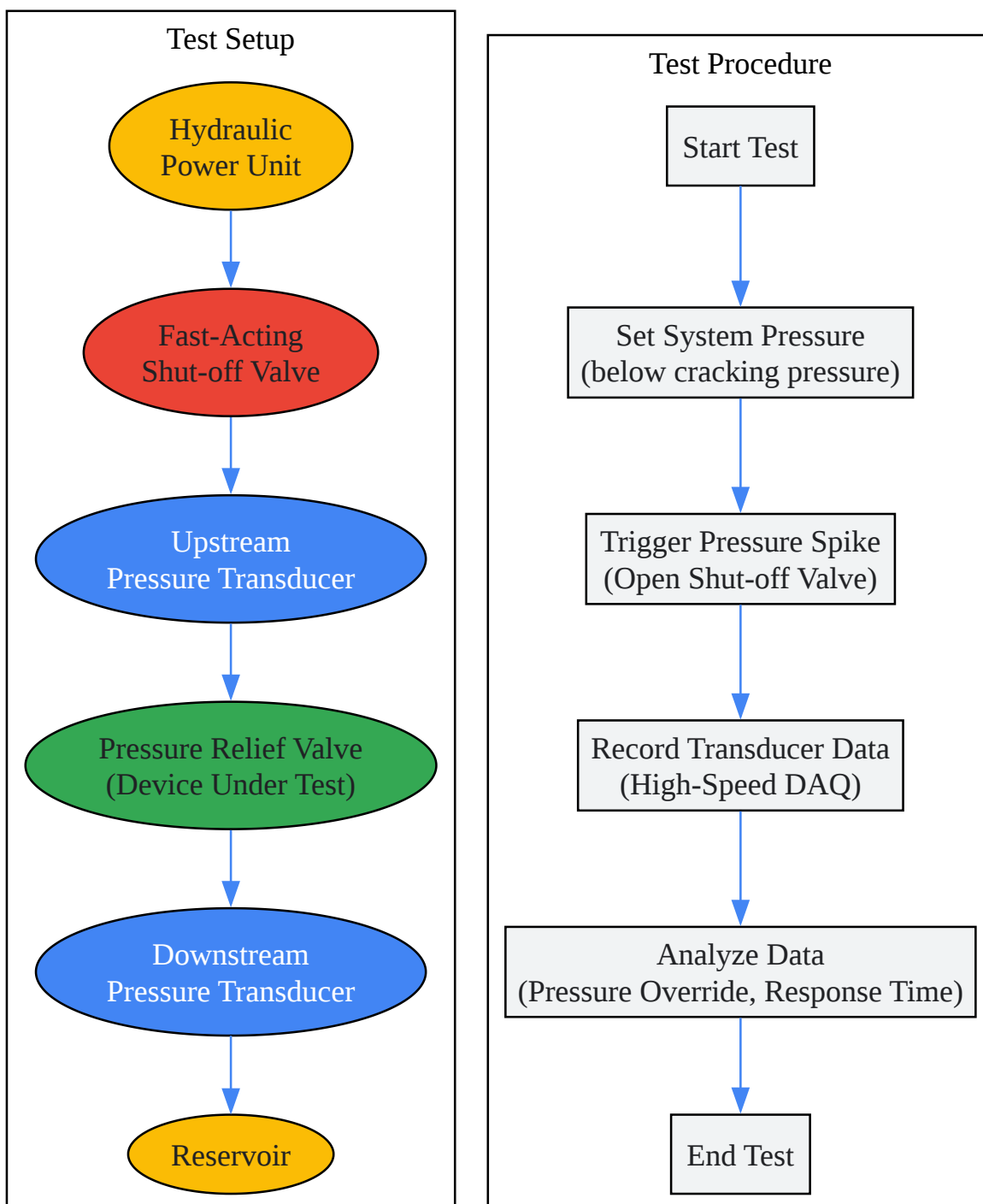
Objective: To measure the time it takes for the valve to open and relieve pressure after a sudden pressure surge. A faster response time is critical for protecting sensitive downstream components.

Methodology:

- The valve is installed in a test circuit with a fast-acting shut-off valve upstream to generate a pressure spike.
- Pressure transducers are placed upstream and downstream of the relief valve.
- The system is pressurized to a level just below the relief valve's set pressure.
- The fast-acting valve is suddenly opened, creating a pressure wave.
- The time delay between the pressure rise at the inlet and the pressure drop at the outlet (indicating the valve has opened) is measured using a high-speed data acquisition system.

Visualizing Experimental Workflow

The following diagram illustrates a typical workflow for the performance testing of a pressure relief valve.

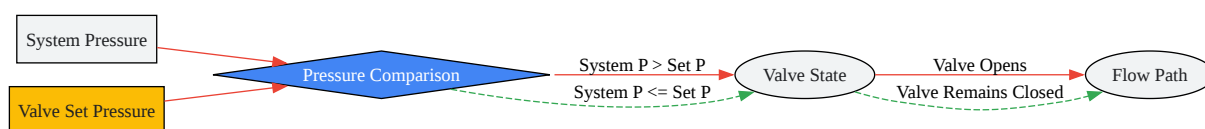


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Caption: Workflow for Pressure Relief Valve Performance Testing.

Signaling Pathway for Pressure Relief

The following diagram illustrates the logical signaling pathway within a hydraulic system leading to the activation of a pressure relief valve.



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Caption: Logical Pathway for Pressure Relief Valve Activation.

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References

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- 2. DGMR 3 TA BW B 40, DGMR3TABWB40 | Danfoss PowerSource [powersource.danfoss.com]
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